

# Iron(II) trifluoromethanesulfonate molecular formula and weight

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## Compound of Interest

Compound Name: Iron(II) Trifluoromethanesulfonate

Cat. No.: B2506139

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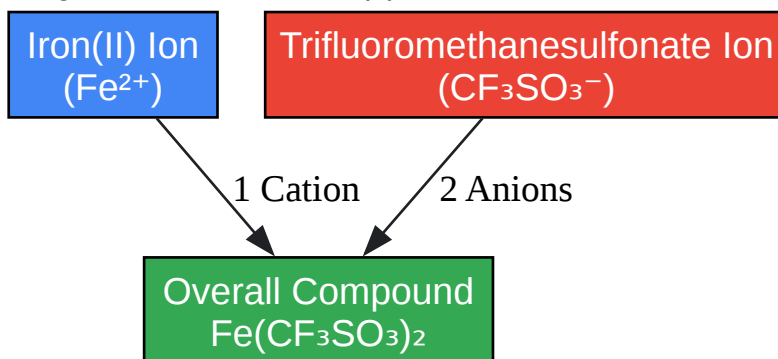
## Core Molecular Data

**Iron(II) trifluoromethanesulfonate** is a compound of interest in various chemical syntheses. Its key molecular properties are summarized below.

Property	Value
Molecular Formula	$\text{C}_2\text{F}_6\text{FeO}_6\text{S}_2$ [1][2][3]
Alternate Molecular Formula	$\text{Fe}(\text{CF}_3\text{SO}_3)_2$ [4][5]
Molecular Weight	353.98 g/mol [2][3]
Alternate Reported Molecular Weight	353.99 g/mol [4][5], 354.00 g/mol [1]
CAS Number	59163-91-6 [1][2][4][5]

Below is a diagram illustrating the logical relationship of the constituent parts to the overall molecular formula of **Iron(II) Trifluoromethanesulfonate**.

## Logical Structure of Iron(II) Trifluoromethanesulfonate



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Caption: Composition of **Iron(II) Trifluoromethanesulfonate**.

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## References

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